

Tataramide B: An Obscure Natural Product from *Datura stramonium*

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Compound of Interest

Compound Name: *Tataramide B*

Cat. No.: B8023272

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tataramide B is a naturally occurring compound reported to be isolated from the plant *Datura stramonium* Linn., a member of the Solanaceae family. Despite its listing in chemical supplier databases and a designated CAS number, detailed scientific literature regarding its isolation, structural elucidation, and biological activity is conspicuously absent from publicly accessible scientific journals and databases. This guide summarizes the currently available information on **Tataramide B** and highlights the significant gaps in our understanding of this molecule.

Origin and Natural Source

The exclusive reported natural source of **Tataramide B** is the plant *Datura stramonium*, commonly known as jimsonweed, devil's snare, or thorn apple^[1]. This plant has a long history in traditional medicine and is known to produce a wide array of bioactive secondary metabolites, most notably tropane alkaloids and withanolides. However, **Tataramide B** does not appear to be a major or well-studied constituent of this plant.

Chemical and Physical Properties

Information regarding the physicochemical properties of **Tataramide B** is limited to what is provided by chemical suppliers. A summary of the available data is presented in Table 1.

Table 1: Physicochemical Properties of **Tataramide B**

Property	Value	Source
CAS Number	187655-56-7	ChemFaces, ChemFarm
Molecular Formula	C ₃₆ H ₃₆ N ₂ O ₈	ChemFarm
Molecular Weight	624.69 g/mol	ChemFarm
Physical Description	Powder	BioCrick
Purity	>98% (as sold by suppliers)	BioCrick, ChemFarm

Structural Information

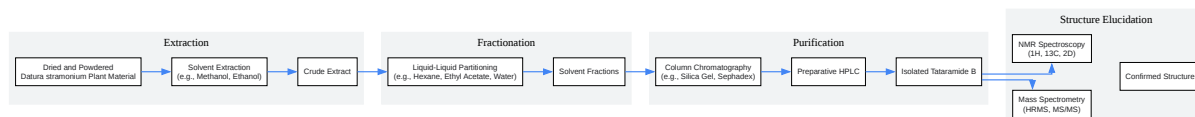
A definitive, peer-reviewed structural elucidation of **Tataramide B**, including detailed NMR and mass spectrometry data, is not available in the scientific literature. Chemical suppliers indicate that the structure is consistent with NMR data, but the primary data has not been published.

Biological Activity and Signaling Pathways

There is currently no published scientific literature detailing the biological activity of **Tataramide B**. Consequently, no signaling pathways or mechanisms of action have been identified or proposed for this compound. The general phytochemical landscape of *Datura stramonium* is rich with compounds exhibiting anticholinergic, anti-inflammatory, and cytotoxic activities; however, any potential bioactivity of **Tataramide B** remains uninvestigated.

Experimental Protocols

The lack of primary scientific literature on **Tataramide B** means that there are no published experimental protocols for its isolation, purification, or characterization. For researchers interested in investigating this compound, a general workflow for the isolation of natural products from a plant source would need to be adapted and optimized. A logical workflow for such an endeavor is proposed in the diagram below.



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Figure 1: A generalized experimental workflow for the isolation and characterization of a natural product like **Tataramide B** from a plant source.

Conclusion and Future Directions

Tataramide B represents a significant knowledge gap in the phytochemistry of *Datura stramonium*. While its existence is suggested by its availability from commercial suppliers, the absence of a primary scientific publication means that its structure, biosynthesis, and biological functions remain unknown. This presents an opportunity for natural product researchers to conduct a thorough phytochemical investigation of *Datura stramonium* to isolate and definitively characterize **Tataramide B**. Such a study would be the first step in exploring its potential as a novel bioactive compound and would provide the foundational data necessary for future research in pharmacology and drug development.

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References

- 1. ijrat.org [ijrat.org]

- To cite this document: BenchChem. [Tataramide B: An Obscure Natural Product from Datura stramonium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8023272#what-is-the-origin-and-natural-source-of-tataramide-b]

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